

Application Notes and Protocols for Measuring ACE Inhibition with Rev 5975

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Compound of Interest

Compound Name: Rev 5975

Cat. No.: B1680561

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These application notes provide a comprehensive guide to measuring the Angiotensin-Converting Enzyme (ACE) inhibitory activity of **Rev 5975** (also known as CV-5975). This document includes detailed protocols for in vitro assays, quantitative data for the compound, and visual representations of the relevant biological pathway and experimental workflow.

Introduction to Rev 5975

Rev 5975, with the chemical name (R)-3-[(S)-1-Carboxy-5-(4-piperidyl)pentyl]amino-4-oxo-2,3,4,5-tetrahydro-1,5-benzothiazepine-5-acetic acid, is a potent, non-sulfhydryl inhibitor of Angiotensin-Converting Enzyme (ACE). ACE is a key zinc metalloproteinase in the Renin-Angiotensin-Aldosterone System (RAAS), responsible for the conversion of angiotensin I to the potent vasoconstrictor angiotensin II and the degradation of the vasodilator bradykinin. By inhibiting ACE, **Rev 5975** effectively reduces blood pressure, making it a compound of significant interest in cardiovascular research and drug development.

Quantitative Analysis of Rev 5975 ACE Inhibition

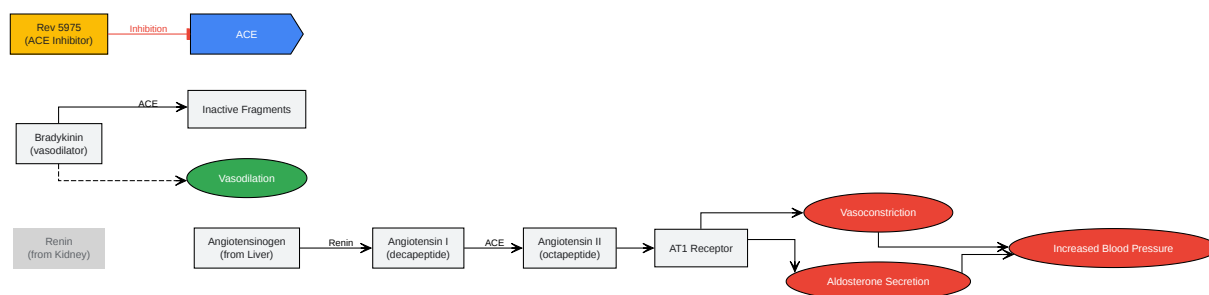
The inhibitory potency of **Rev 5975** against rabbit lung ACE has been determined through in vitro assays. The following table summarizes the key quantitative metrics, providing a direct comparison with the well-established ACE inhibitor, enalaprilat.

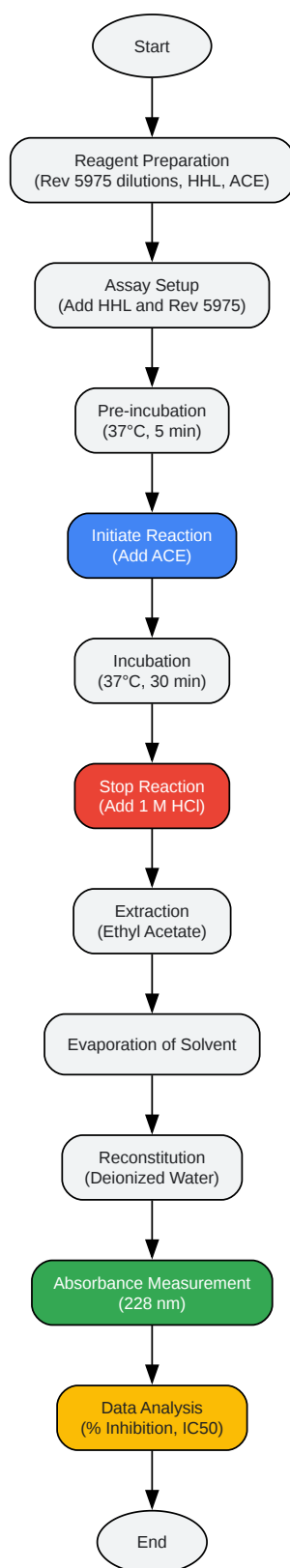
Compound	IC50 (M)	Ki (M)	Overall Inhibition Constant (Ki*) (M)
Rev 5975 (CV-5975)	3.1×10^{-9} ^[1]	2.6×10^{-9} ^[1]	4.4×10^{-12} ^[1]
Enalaprilat	Comparable to Rev 5975	Comparable to Rev 5975	2.0×10^{-11} ^[1]

Note: The IC50 value represents the concentration of the inhibitor required to reduce ACE activity by 50%. The Ki value is the inhibition constant, a measure of the inhibitor's binding affinity. The overall inhibition constant (Ki*) indicates that the inhibition by **Rev 5975** is approximately five times more potent than that of enalaprilat^[1].

Signaling Pathway of Angiotensin-Converting Enzyme (ACE)

The following diagram illustrates the central role of ACE in the Renin-Angiotensin-Aldosterone System (RAAS) and the mechanism of action for ACE inhibitors like **Rev 5975**.





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References

- 1. CV-5975 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
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